

Proper Disposal Procedures for D-Galactose-4-O-sulfate Sodium Salt

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Compound of Interest

Compound Name: *D-Galactose-4-O-sulfate sodium salt*

Cat. No.: *B570431*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **D-Galactose-4-O-sulfate sodium salt**, a biochemical reagent used in life science research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Summary of Key Disposal and Safety Information

D-Galactose-4-O-sulfate sodium salt is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, standard laboratory safety protocols should always be followed. The primary principle for disposal is to manage the chemical waste in accordance with all applicable local, state, and federal regulations.

Quantitative Data

The following table summarizes key quantitative data for **D-Galactose-4-O-sulfate sodium salt**.

Property	Value	Source
CAS Number	125113-68-0	[1] [2]
Molecular Formula	C ₆ H ₁₁ NaO ₉ S	[1] [2]
Molecular Weight	282.20 g/mol	[1]
Appearance	White crystalline powder	Biosynth
Solubility	Soluble in water and ethanol	Biosynth
Storage Temperature	-20°C	MedChemExpress

Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the disposal of **D-Galactose-4-O-sulfate sodium salt**.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.

2. Small Spills:

- For minor spills, sweep up the solid material, avoiding dust formation.
- Place the collected material in a clean, dry, and properly labeled container for disposal.
- Clean the spill area with soap and water.

3. Unused Product and Contaminated Materials:

- Do not dispose of **D-Galactose-4-O-sulfate sodium salt** down the drain or in regular household garbage.
- Collect the unused product and any materials contaminated with it (e.g., weigh boats, paper towels) in a designated and clearly labeled waste container. The container should be suitable for chemical waste.

- The label should include the chemical name: "**D-Galactose-4-O-sulfate sodium salt waste**".

4. Waste Storage:

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Keep the container tightly closed.

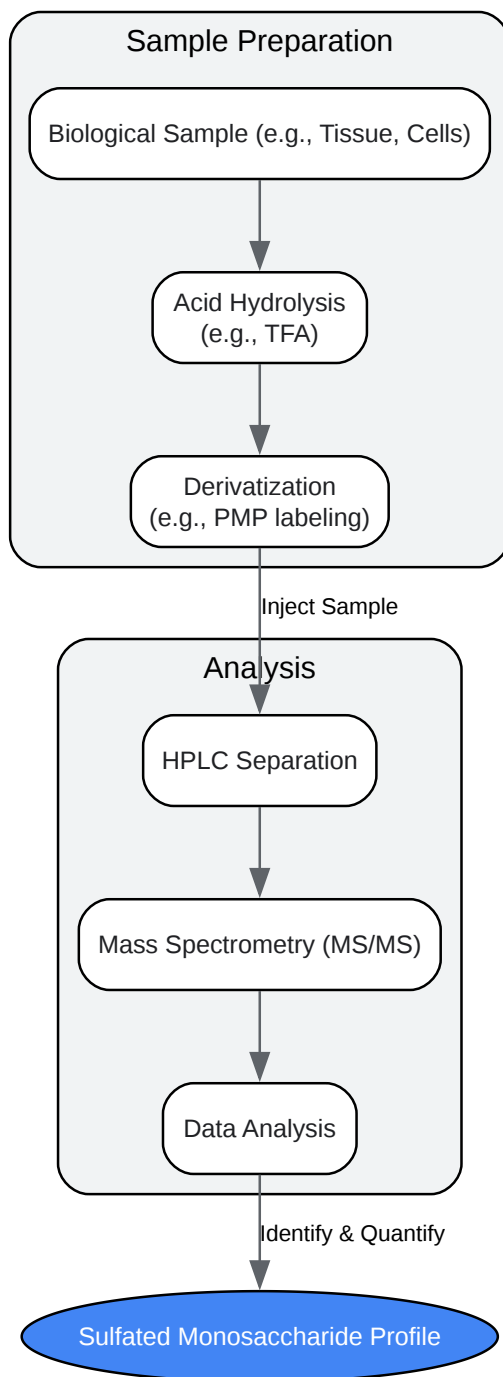
5. Final Disposal:

- All chemical waste must be disposed of through your institution's designated hazardous waste management program.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
- Follow all institutional, local, state, and federal regulations for chemical waste disposal. In the absence of specific institutional guidelines, consult with a licensed professional waste disposal service.

Experimental Workflow and Visualizations

D-Galactose-4-O-sulfate is a component of larger biological molecules called glycosaminoglycans (GAGs). GAGs are crucial for various cellular signaling processes. The following diagram illustrates a simplified workflow for the analysis of sulfated monosaccharides from a biological sample, a common procedure in glycobiology research.

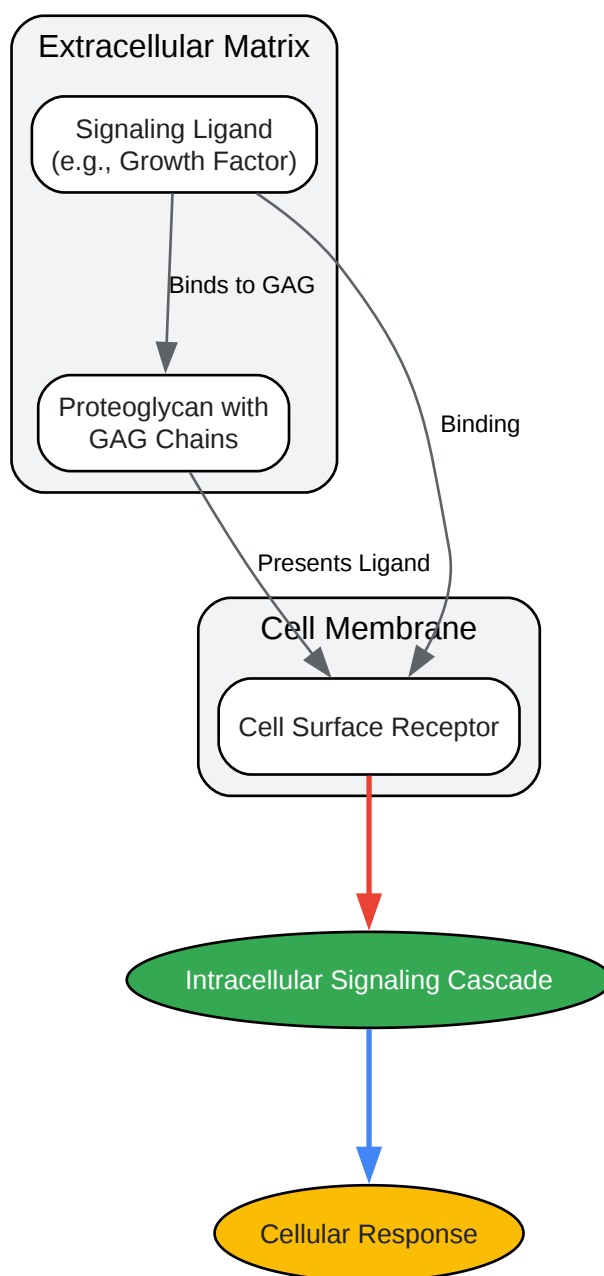
Experimental Workflow for Sulfated Monosaccharide Analysis

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Caption: Workflow for analyzing sulfated monosaccharides from biological samples.

The diagram below illustrates the general role of cell surface proteoglycans, which contain GAG chains like those with D-Galactose-4-O-sulfate, in mediating cell signaling.

Role of Glycosaminoglycans in Cell Signaling



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Caption: GAGs on proteoglycans mediate ligand-receptor interactions in cell signaling.[3][4][5][6]

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